

Isotopic Composition of Naturally Occurring Ikaite: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium carbonate hexahydrate

Cat. No.: B093592

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic composition of naturally occurring ikaite ($\text{CaCO}_3 \cdot 6\text{H}_2\text{O}$), a hydrated calcium carbonate mineral. Ikaite's unique formation in cold, often organic-rich environments makes its stable isotopic signature a valuable proxy for understanding paleoclimatic conditions and biogeochemical processes. This document summarizes key isotopic data, details experimental methodologies for its analysis, and illustrates the critical relationships and workflows involved.

Quantitative Isotopic Data

The isotopic composition of ikaite, particularly its carbon ($\delta^{13}\text{C}$) and oxygen ($\delta^{18}\text{O}$) ratios, provides crucial information about its formation environment. The data presented below, collated from various global locations, highlight the range of isotopic signatures observed in this mineral. The values are reported in per mil (‰) relative to the Vienna Pee Dee Belemnite (VPDB) standard.

Location	$\delta^{13}\text{C}$ (‰, VPDB)	$\delta^{18}\text{O}$ (‰, VPDB)	Notes	Reference(s)
Bransfield Strait, Antarctica	-17.5 to -21.4	+1.46 to +4.45	Zonal distribution within a single crystal reflects changes in the dissolved inorganic carbon pool during methanogenesis. [1]	[1]
Antarctic Glacial Marine Sediments	Trend toward more positive values through the Holocene	Not specified	Carbon source attributed to metabolized organic matter rather than a direct methane source. [2]	[2]
Nankai Trough, Japan	Not specified	Not specified	Identified as the precursor phase to calcite nodules in active margin sediments. [3]	[3]
Laptev Sea, Arctic	-31.0	-0.39	Isotopic composition of a sample containing ikaite, calcite, and vaterite. [4]	[4]
Patagonian Lakes, Argentina	Not specified	Not specified	Modern ikaite and calcite pseudomorphs after ikaite discovered in	[5]

			polymictic lakes. [5]
Global Phanerozoic Database	-42.7 to +8.3	-17.0 to +3.6	Wide range reflects diverse diagenetic settings and processes.[6]

In addition to carbon and oxygen isotopes of the carbonate ion, the hydrogen isotopic composition ($\delta^2\text{H}$) of ikaite's hydration water offers insights into the parent water from which the mineral precipitated. In the Bransfield Strait, the bulk hydrogen isotope ratio for the crystal water ($\delta^2\text{H}$) was approximately $-14.4 \pm 2.9\text{‰}$ (VSMOW), showing a depletion of 11‰ in $^2\text{H}/^1\text{H}$ relative to the coexisting interstitial water.[1]

Experimental Protocols for Isotopic Analysis

The accurate determination of the stable isotopic composition of ikaite requires meticulous sample handling and analytical procedures, primarily due to the mineral's thermal instability at room temperature. The standard methodology involves the conversion of the carbonate to CO_2 gas, which is then analyzed by isotope ratio mass spectrometry (IRMS).

Sample Preparation and Handling

- **Preservation:** Due to its instability, ikaite samples must be kept at low temperatures (below 4°C) from collection to analysis to prevent decomposition into other calcium carbonate polymorphs and water.[5]
- **Dehydration for Carbonate Analysis:** For the analysis of $\delta^{13}\text{C}$ and $\delta^{18}\text{O}$ of the carbonate, the ikaite is typically decomposed in vitro. This can be achieved by controlled heating at temperatures below 40°C under vacuum.[1] The resulting anhydrous calcium carbonate residue is then used for analysis.[1]
- **Hydration Water Extraction:** To analyze the isotopic composition of the hydration water, the water released during the controlled decomposition of ikaite is cryogenically trapped under vacuum.[1]

Isotope Ratio Mass Spectrometry (IRMS)

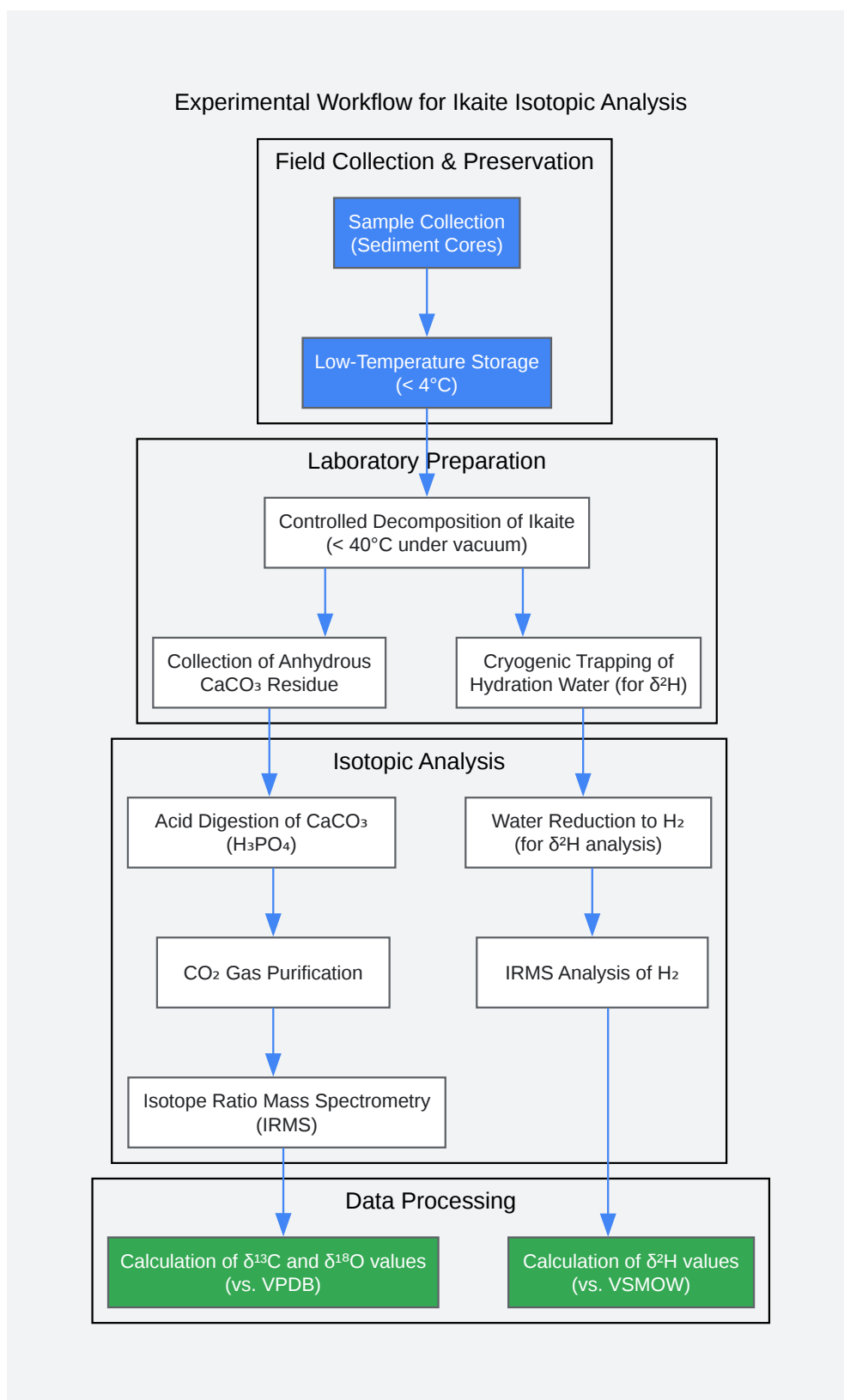
The analysis of the stable isotopic ratios of carbon and oxygen in the carbonate residue is performed using an isotope ratio mass spectrometer coupled with an automated carbonate preparation system.

- **Acid Digestion:** The powdered calcium carbonate sample (typically 1-2 mg) is reacted with 100% phosphoric acid (H_3PO_4) under a helium atmosphere in a sealed vial.^[1] This reaction releases the carbonate as CO_2 gas. The reaction is typically carried out at a controlled temperature (e.g., 72°C) to ensure complete and rapid reaction.
- **Gas Purification:** The evolved CO_2 gas is passed through a series of traps to remove any water vapor or other impurities that could interfere with the isotopic measurement.
- **Isotopic Analysis:** The purified CO_2 gas is then introduced into the ion source of the mass spectrometer. The instrument separates the different isotopologues of CO_2 (e.g., $^{12}\text{C}^{16}\text{O}_2$, $^{13}\text{C}^{16}\text{O}_2$, $^{12}\text{C}^{18}\text{O}^{16}\text{O}$) based on their mass-to-charge ratio, and their relative abundances are measured by sensitive detectors.
- **Data Reporting:** The measured isotope ratios are compared to those of a known standard (e.g., VPDB) and are reported in delta (δ) notation in per mil (‰).

Visualizations

Experimental Workflow for Ikaite Isotopic Analysis

The following diagram illustrates the typical workflow for the isotopic analysis of naturally occurring ikaite.



[Click to download full resolution via product page](#)

Caption: A flowchart of the key steps in the isotopic analysis of ikaite.

Factors Influencing Ikaite Isotopic Composition

The isotopic signature of ikaite is a complex interplay of various environmental and biogeochemical factors. The diagram below outlines the primary influences on the carbon and oxygen isotopic composition of this mineral.

Caption: Key influences on the carbon and oxygen isotopic ratios in ikaite.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. pubs.usgs.gov [pubs.usgs.gov]
- 3. deepseadrilling.org [deepseadrilling.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. ESSD - Database of global glendonite and ikaite records throughout the Phanerozoic [essd.copernicus.org]
- To cite this document: BenchChem. [Isotopic Composition of Naturally Occurring Ikaite: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093592#isotopic-composition-of-naturally-occurring-ikaite>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com